

Application Note & Synthesis Protocol: N-(4-acetylphenyl)-2-(3-methylphenoxy)acetamide

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Compound of Interest

Compound Name: *N-(4-acetylphenyl)-2-(3-methylphenoxy)acetamide*

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Abstract

This document provides a comprehensive, two-step protocol for the synthesis of **N-(4-acetylphenyl)-2-(3-methylphenoxy)acetamide**, a compound of interest in medicinal chemistry and drug development. The synthesis leverages a sequential acylation followed by a Williamson ether synthesis. This guide is intended for researchers, scientists, and drug development professionals, offering detailed experimental procedures, mechanistic insights, safety protocols, and methods for purification and characterization. The protocols are designed to be self-validating, with explanations for critical steps to ensure reproducibility and a thorough understanding of the underlying chemical principles.

Introduction and Scientific Context

N-acetamide derivatives are a significant class of compounds in pharmaceutical sciences, forming the structural core of numerous therapeutic agents.[1] Their diverse biological activities often include anti-inflammatory, antioxidant, and antibacterial properties.[2][3] The target molecule, **N-(4-acetylphenyl)-2-(3-methylphenoxy)acetamide**, combines a phenoxy

acetamide moiety with an acetylphenyl group, creating a scaffold with potential for further functionalization and biological screening.

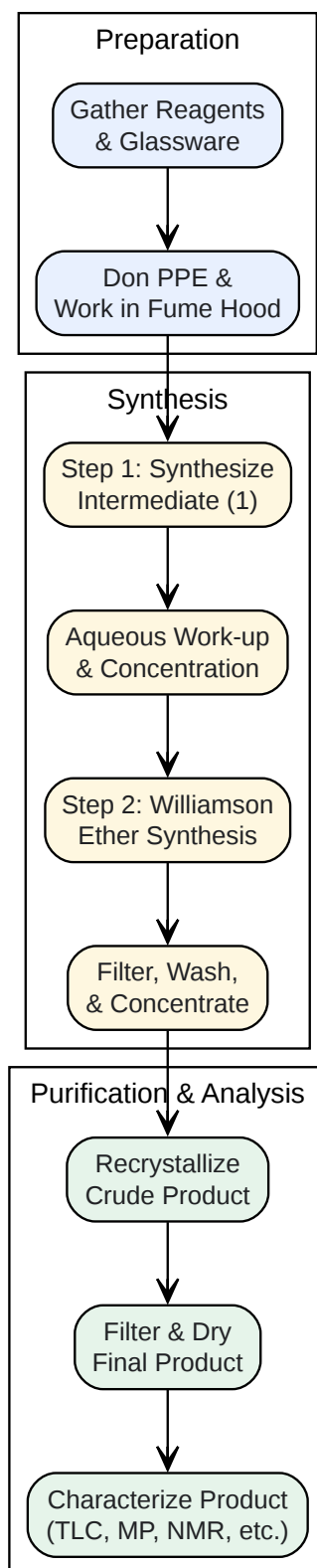
The synthesis strategy outlined herein is a robust and logical two-step process:

- **Amide Formation:** Acylation of 4-aminoacetophenone with 2-chloroacetyl chloride to form the key intermediate, N-(4-acetylphenyl)-2-chloroacetamide.
- **Ether Formation:** A nucleophilic substitution reaction between the chloroacetamide intermediate and 3-methylphenol (m-cresol) via the Williamson ether synthesis.^{[4][5]}

This approach is widely applicable in organic synthesis due to its efficiency and the general availability of the starting materials.

Overall Synthesis Scheme

The complete synthetic pathway is illustrated below, proceeding from commercially available starting materials to the final product.



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